

Proper Disposal Procedures for MS-0022 (Tricaine Methanesulfonate)

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Compound of Interest

Compound Name: MS-0022

Cat. No.: B1676849

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This document provides essential safety and logistical information for the proper disposal of **MS-0022**, also known as Tricaine Methanesulfonate, MS-222, or Tricaine. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. These guidelines are intended for researchers, scientists, and drug development professionals.

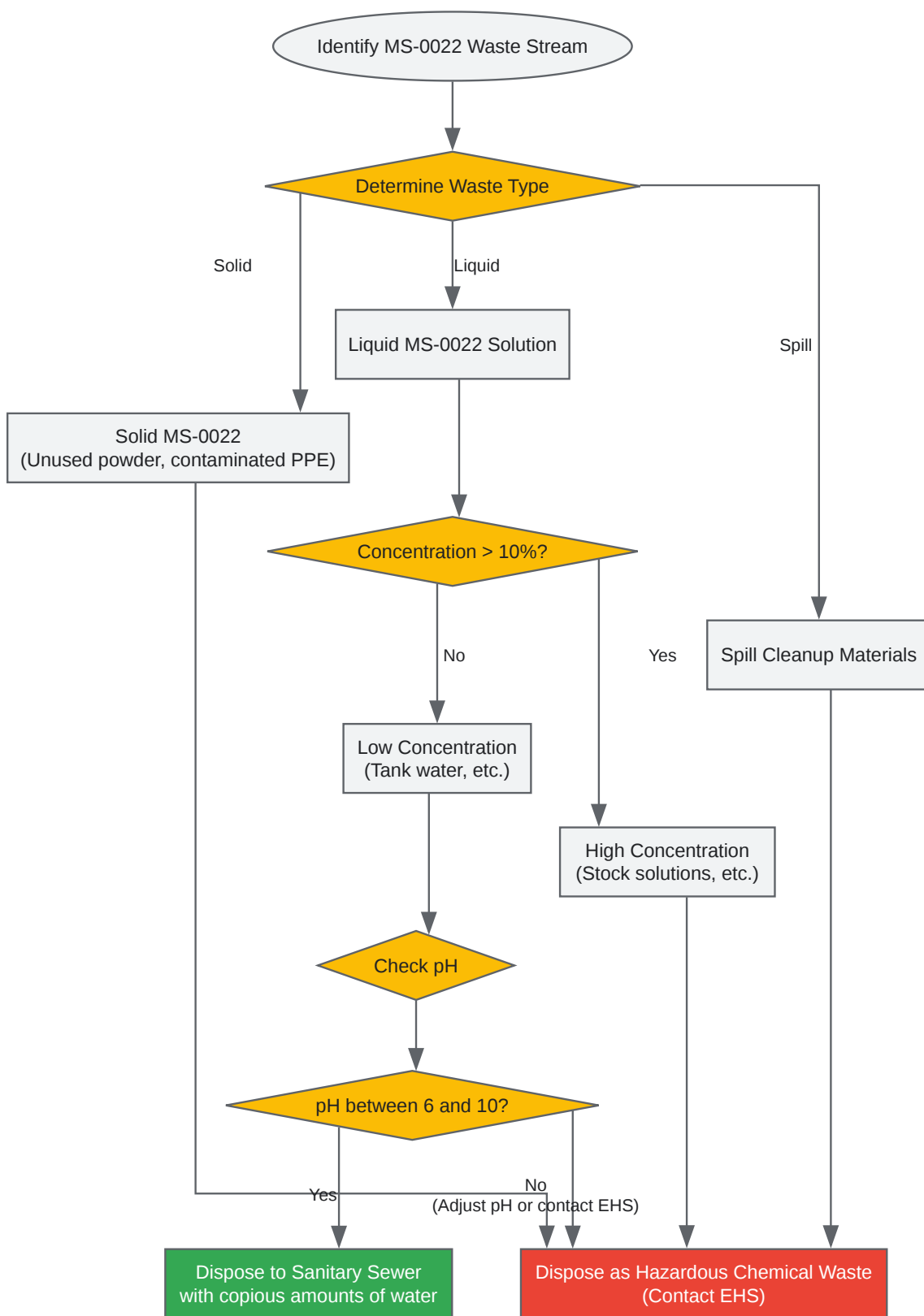
I. Chemical and Physical Properties

A summary of the key properties of **MS-0022** is presented below. This information is critical for understanding the handling and disposal requirements.

Property	Value	Citations
Chemical Name	Tricaine Methanesulfonate, Ethyl 3-aminobenzoate methanesulfonate	[1][2]
CAS Number	886-86-2	[3][4]
Physical State	Solid powder	[3][5]
Solubility	Water soluble	[4]
Hazards	Causes skin and eye irritation; may cause respiratory irritation. Harmful to aquatic life with long-lasting effects.	[2][6][7]

II. Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **MS-0022** waste.



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References

- 1. animalcare.illinois.edu [animalcare.illinois.edu]
- 2. animalcare.illinois.edu [animalcare.illinois.edu]
- 3. fhl.uw.edu [fhl.uw.edu]
- 4. iacuc.wsu.edu [iacuc.wsu.edu]
- 5. ehs.umich.edu [ehs.umich.edu]
- 6. cfaessafety.osu.edu [cfaessafety.osu.edu]
- 7. policies.unc.edu [policies.unc.edu]
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